

IRDye 700DX vs IRDye 680LT performance comparison

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Compound Focus: Irdye 700DX

CAS No.: 916821-46-0

Cat. No.: S9106197

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Performance & Characteristics Comparison

The table below summarizes the core properties and quantitative performance data for **IRDye 700DX** and IRDye 680LT.

Feature	IRDye 700DX	IRDye 680LT
Excitation Maximum	689 nm [1]	676 nm [2]
Emission Maximum	699 nm [1]	693 nm [2]
Extinction Coefficient	170,000 M ⁻¹ cm ⁻¹ (in water) [3]	Information not supplied in search results
Molecular Weight	~1400 g/mol (conjugate, est.) [4]	1402 g/mol (conjugate) [4]
Signal Linearity (R ² in blood)	0.9995 ± 0.0004 [5]	0.9998 ± 0.0002 [5]
Fluorescence Yield at 1 μM	103.68 ± 0.09 [5]	104.42 ± 0.05 [5]

Feature	IRDye 700DX	IRDye 680LT
Pharmacokinetic Matching Error	10.25% ± 1.30% [5]	0.31% ± 0.37% [5]
Primary Application Context	Targeted Photochemical Internalization (PCI) [6]	Untargeted control in Paired-Agent Imaging (PAI) [5]

Experimental Insights and Protocols

The performance data in the table comes from a rigorous study that directly compared the two dyes for a specific application. Here is a breakdown of the key experimental findings and methodologies.

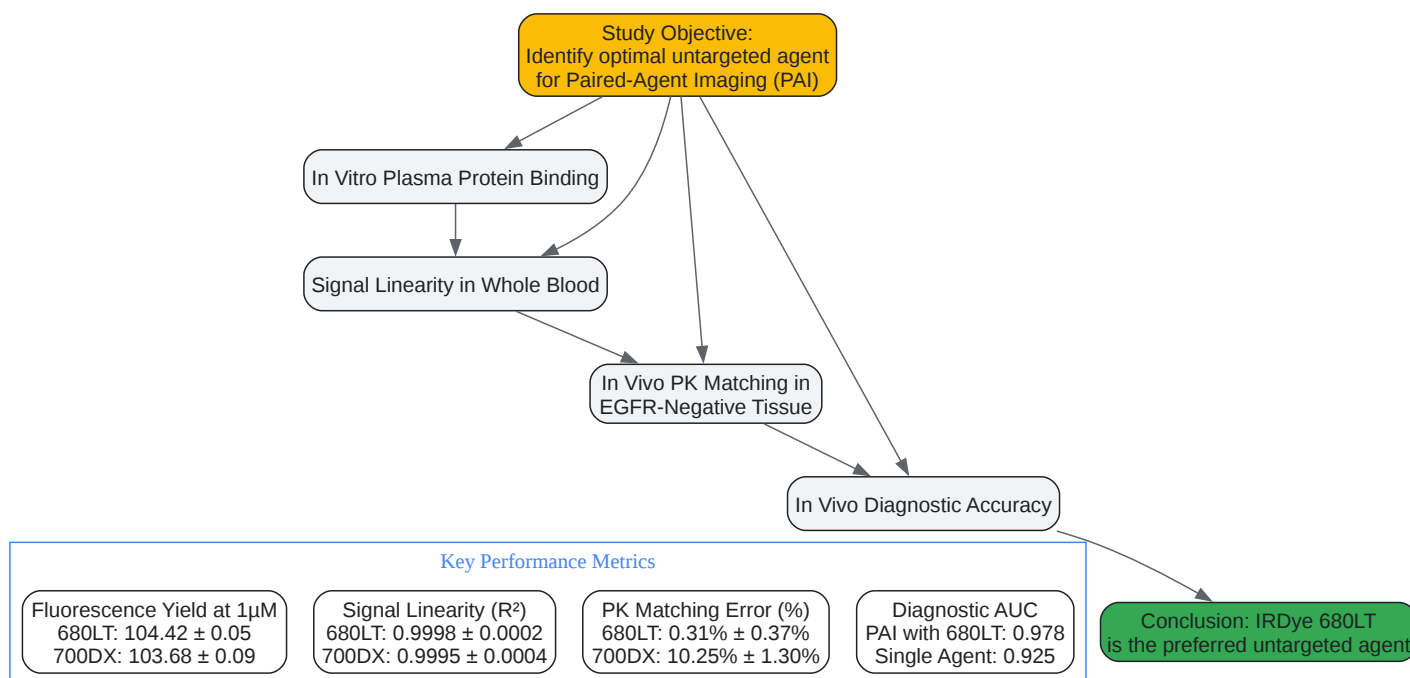
Application in Paired-Agent Imaging (PAI)

PAI is a methodology that co-administers a targeted imaging agent and an untargeted control agent to improve tumor detection accuracy. The untargeted agent accounts for non-specific effects like tissue permeability and blood flow, allowing for more accurate quantification of specific molecular targets [5].

In a study comparing three untargeted agents (**IRDye 700DX**, IRDye 680LT, and Methylene Blue) paired with the targeted agent ABY-029 (an anti-EGFR affibody), IRDye 680LT was the top performer [5].

Key Experimental Data and Workflow

The superior performance of IRDye 680LT was evaluated through a series of critical experiments. The workflow and key findings of this study are summarized in the diagram below.



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- **Plasma Protein Binding:** The study used gel electrophoresis to assess non-specific binding to Bovine Serum Albumin (BSA). All agents, including **IRDye 700DX** and 680LT, showed some degree of BSA binding, which is a factor considered in PAI modeling [5].
- **Signal Linearity & Fluorescence Yield:** Dyes were diluted in whole bovine blood, and fluorescence was measured using an Odyssey CLx imager. IRDye 680LT showed near-perfect linearity and the highest fluorescence intensity, indicating a more reliable and stronger signal in a complex, blood-like environment [5].
- **Pharmacokinetic (PK) Matching:** The dyes were co-injected with ABY-029 into mice, and fluorescence in muscle tissue (EGFR-negative) was monitored. The near-perfect PK match of IRDye

680LT to the targeted agent minimizes errors in the subsequent calculation of receptor concentration [5].

- **Diagnostic Accuracy:** In mouse models of head and neck cancer, PAI using ABY-029 and IRDye 680LT significantly outperformed conventional single-agent imaging, achieving a higher Area Under the Curve (AUC) value in receiver-operating-characteristic analysis [5].

Key Selection Guide

- **Choose IRDye 680LT** if your work involves **Paired-Agent Imaging (PAI)**. Its excellent pharmacokinetic match to targeted agents and superior signal properties in biological matrices make it the ideal untargeted control, as proven in pre-clinical studies [5].
- **Consider IRDye 700DX** for applications like **Photochemical Internalization (PCI)** or other roles as a **targeted therapeutic or diagnostic agent**. Research demonstrates its effective use in targeted polymer constructs for light-induced drug delivery [6].

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